

An In-depth Technical Overview of N,N-Diethyldodecanamide

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Compound of Interest

Compound Name: *N,N-Diethyldodecanamide*

Cat. No.: B1294644

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This document provides core physicochemical properties of **N,N-Diethyldodecanamide**, a fatty amide used as a pharmaceutical intermediate.[\[1\]](#)

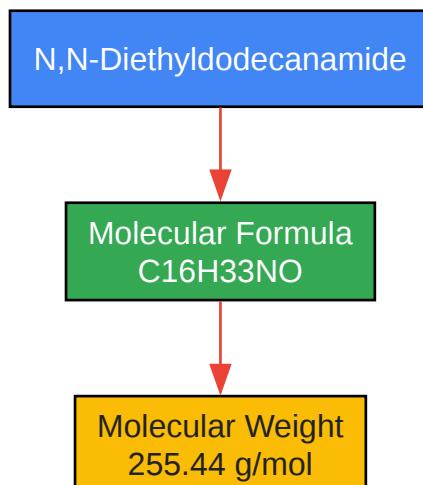
Physicochemical Data Summary

The fundamental molecular characteristics of **N,N-Diethyldodecanamide** are essential for its application in research and development. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C16H33NO
Molecular Weight	255.44 g/mol [2] [3]
IUPAC Name	N,N-diethyldodecanamide [2]
CAS Registry Number	3352-87-2 [2] [4]

Relationship between Chemical Identity and Properties

The chemical structure dictates the molecular formula, which in turn determines the molecular weight of a compound. This hierarchical relationship is fundamental in chemical sciences.



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Figure 1: Logical flow from chemical name to molecular properties.

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References

- 1. N,N-Diethyldodecanamide | 3352-87-2 [chemicalbook.com]
- 2. N,N-Diethyldodecanamide | C16H33NO | CID 18783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N,N-Diethyldodecanamide - CAS:3352-87-2 - Sunway Pharm Ltd [3wpharm.com]
- 4. Dodecanamide, N,N-diethyl- [webbook.nist.gov]
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